

(Rac)-WAY-161503 solubility issues in aqueous solutions

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Compound of Interest

Compound Name: (Rac)-WAY-161503

Cat. No.: B1228924

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Technical Support Center: (Rac)-WAY-161503

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **(Rac)-WAY-161503**, focusing on its solubility challenges in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **(Rac)-WAY-161503** and what are its primary applications in research?

(Rac)-WAY-161503 is a potent and selective agonist for the 5-HT_{2C} receptor, with a K_i of 4 nM and an EC_{50} of 12 nM.^{[1][2][3]} It demonstrates higher affinity for the 5-HT_{2C} receptor compared to the 5-HT_{2A} and 5-HT_{2B} receptors.^{[2][3]} Due to its activity, it is primarily used in research investigating anti-obesity and antidepressant effects.^{[1][2][3]}

Q2: What are the basic chemical properties of **(Rac)-WAY-161503**?

Property	Value
Chemical Formula	C ₁₁ H ₁₁ Cl ₂ N ₃ O ^{[1][4]}
Molecular Weight	272.13 g/mol ^[1]
CAS Number	75704-24-4 ^{[1][4]}
Appearance	Crystalline solid

Q3: What is the known solubility of **(Rac)-WAY-161503** in common laboratory solvents?

(Rac)-WAY-161503 is sparingly soluble in aqueous solutions but shows good solubility in several organic solvents. The following table summarizes the available solubility data.

Solvent	Concentration	Reference
DMSO	25 mg/mL	[4]
DMF	30 mg/mL	[4]
Ethanol	1 mg/mL	[4]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL	[4]
10% DMSO >> 90% (20% SBE- β -CD in saline)	≥ 2.5 mg/mL	[5]
10% DMSO >> 90% corn oil	≥ 2.5 mg/mL	[5]

Q4: How should I store **(Rac)-WAY-161503** stock solutions?

For optimal stability, it is recommended to store **(Rac)-WAY-161503** as a powder at -20°C for up to 2 years.[1] Stock solutions in DMSO can be stored at -80°C for up to 6 months or at 4°C for up to 2 weeks.[1] It is advisable to prepare and use aqueous solutions on the same day.[6]

Troubleshooting Guide: Solubility Issues in Aqueous Solutions

This guide provides a step-by-step approach to address common solubility problems encountered when preparing aqueous solutions of **(Rac)-WAY-161503** for in vitro and in vivo experiments.

Problem: Precipitate forms when diluting a DMSO stock solution into aqueous buffer.

This is a common issue due to the poor aqueous solubility of **(Rac)-WAY-161503**. The high concentration of the compound in the DMSO stock crashes out when introduced to the aqueous environment.

Caption: Troubleshooting workflow for **(Rac)-WAY-161503** precipitation.

Experimental Protocols

Protocol 1: Preparation of **(Rac)-WAY-161503** Stock Solution in DMSO

- Materials: **(Rac)-WAY-161503** powder, Dimethyl sulfoxide (DMSO, anhydrous), sterile microcentrifuge tubes, vortex mixer.
- Procedure:
 1. Weigh the desired amount of **(Rac)-WAY-161503** powder in a sterile microcentrifuge tube.
 2. Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
 3. Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.[6]
 4. Store the stock solution at -80°C for long-term storage or at 4°C for short-term use.

Protocol 2: Preparation of Aqueous Working Solution using a Co-Solvent System

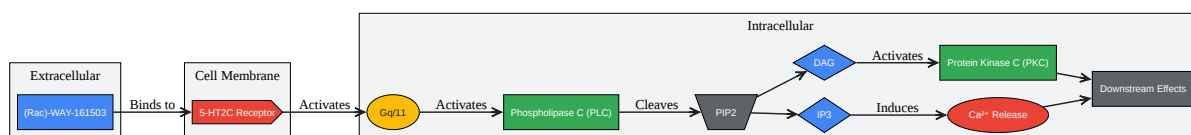
This protocol is adapted for situations where direct dilution in aqueous buffer leads to precipitation.

- Materials: **(Rac)-WAY-161503** DMSO stock solution, Tween 80, sterile water or desired buffer (e.g., PBS).
- Procedure:
 1. Prepare a stock solution of 10% Tween 80 in your desired aqueous buffer.
 2. In a sterile tube, add 1 part of the **(Rac)-WAY-161503** DMSO stock solution.
 3. Add 1 part of the 10% Tween 80 stock solution and mix gently.

4. Add 8 parts of the aqueous buffer to reach the final desired concentration.
5. Vortex the final solution gently before use. The final concentration of DMSO and Tween 80 will be 1% and 1% respectively.

Signaling Pathway

(Rac)-WAY-161503 is an agonist of the 5-HT_{2C} receptor, which is a G-protein coupled receptor (GPCR). The primary signaling pathway activated by **(Rac)-WAY-161503** is the Gq/11 pathway, leading to the activation of Phospholipase C (PLC).



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Caption: 5-HT_{2C} receptor signaling via the Gq pathway.

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